

3-Epichromolaenide chemical structure and properties

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Compound of Interest

Compound Name: 3-Epichromolaenide

Cat. No.: B15594424

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In-Depth Technical Guide to 3-Epichromolaenide

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Epichromolaenide is a sesquiterpenoid natural product isolated from the plant species *Chromolaena glaberrima*. As a member of the sesquiterpene lactone class of compounds, it is of significant interest to researchers in the fields of natural product chemistry, pharmacology, and drug discovery due to the diverse biological activities exhibited by this class of molecules. This technical guide provides a comprehensive overview of the chemical structure, properties, and available data on **3-Epichromolaenide**.

Chemical Structure and Properties

3-Epichromolaenide, also known as 3-Epihiyodorilactone B, is a complex sesquiterpenoid characterized by a central ten-membered carbocyclic ring fused to a γ -lactone.

Table 1: Chemical Identifiers for 3-Epichromolaenide

Identifier	Value	Source
IUPAC Name	(9-acetyloxy-6,10-dimethyl-3-methylidene-2-oxo-3a,4,5,8,9,11a-hexahydrocyclodeca[b]furan-4-yl) 4-hydroxy-2-methylbut-2-enoate	[1]
Synonyms	3-Epihiyodorilactone B	[1]
CAS Number	89913-53-1	[1]
Molecular Formula	C ₂₂ H ₂₈ O ₇	[1]
Molecular Weight	404.45 g/mol	[1]
InChI Key	FOCCASNSHDSZLN-XSHHNOJZSA-N	[1]

Table 2: Physicochemical Properties of 3-Epichromolaenide

Property	Value	Source
Appearance	Powder	[1]

Note: Further experimental data on properties such as melting point, boiling point, and solubility are not readily available in public databases and would require access to specialized chemical literature.

Biological Activity

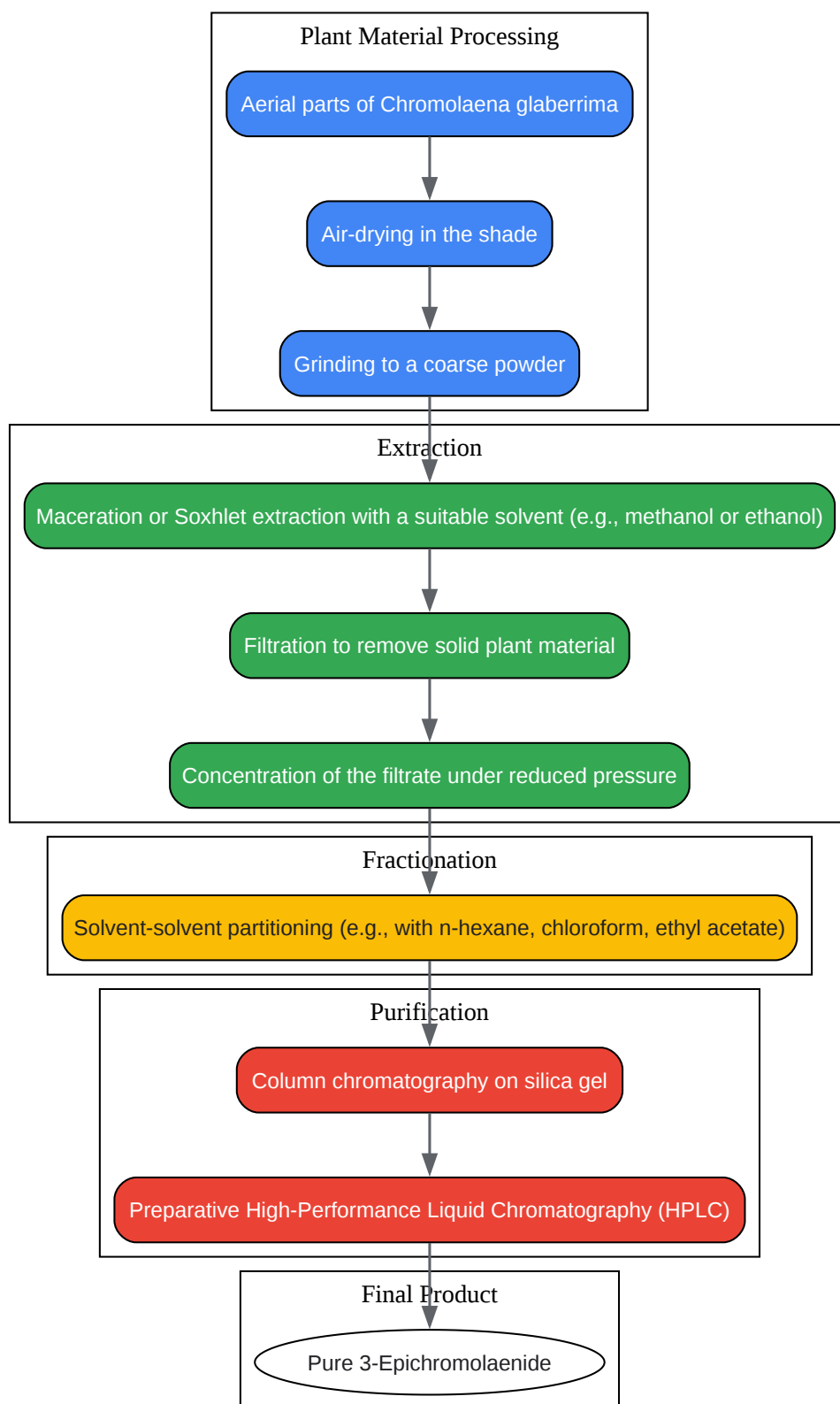
While specific details on the biological activity and mechanism of action for **3-Epichromolaenide** are limited in publicly accessible resources, sesquiterpene lactones as a class are known to possess a wide range of pharmacological effects, including anti-inflammatory, anticancer, and antimicrobial activities. Further research is needed to fully elucidate the specific biological profile of **3-Epichromolaenide**.

Experimental Protocols

Detailed experimental protocols for the synthesis of **3-Epichromolaenide** are not currently available. The compound is obtained through extraction and isolation from its natural source, *Chromolaena glaberrima*.

Isolation of 3-Epichromolaenide from *Chromolaena glaberrima*

The following is a generalized workflow for the isolation of sesquiterpenoids from plant material, based on common phytochemical practices. The specific details for **3-Epichromolaenide** would be found in the primary scientific literature describing its initial isolation.



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Caption: Generalized workflow for the isolation of **3-Epichromolaenide**.

Signaling Pathways

Information regarding the specific signaling pathways modulated by **3-Epichromolaenide** is not available in the reviewed public domain resources. Research into the biological activity of this compound would be necessary to identify and characterize its interactions with cellular signaling cascades.

Conclusion

3-Epichromolaenide is a structurally interesting sesquiterpenoid with potential for further scientific investigation. This guide provides the foundational chemical information available in the public domain. Deeper insights into its biological activities, physicochemical properties, and detailed experimental protocols will require dedicated laboratory research and access to specialized scientific publications. The provided information serves as a starting point for researchers and drug development professionals interested in exploring the therapeutic potential of this natural product.

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References

- 1. researchgate.net [researchgate.net]
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